

ethacridine lactate degradation products

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Compound Focus: Ethacridine

CAS No.: 442-16-0

Cat. No.: S527491

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Chemical Profile of Ethacridine Lactate

The table below summarizes the basic chemical information for **ethacridine** lactate, which is useful for identification and analysis.

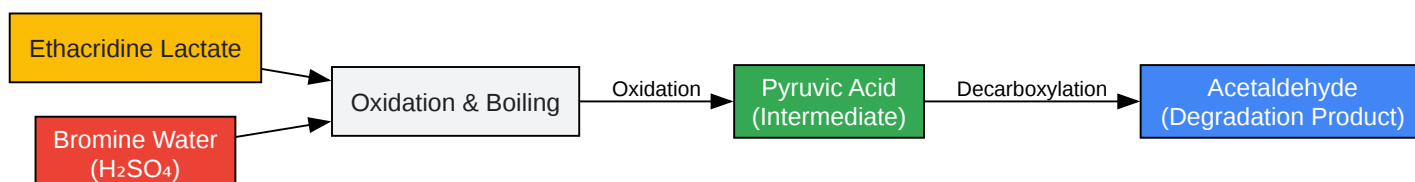
Property	Description
CAS Number	1837-57-6 [1]
Molecular Formula	$C_{15}H_{15}N_3O \cdot C_3H_6O_3$ [1]
IUPAC Name	7-ethoxyacridine-3,9-diamine; 2-hydroxypropanoic acid [1]
Appearance	White or almost white crystalline powder [1]
Solubility	Soluble in water [1]
Common Synonyms	Acrinol, Rivanol [1]

Documented Degradation Pathway

A key degradation reaction for **ethacridine** lactate and other lactates is an oxidation process used for identification in pharmacopoeias like Ph. Eur. and DAB [2].

- **Reaction:** When boiled with bromine water in a sulfuric acid medium, lactic acid (and thus lactates like **ethacridine** lactate) is oxidized [2].
- **Mechanism:** The reaction proceeds via decarboxylation of the intermediate product [2].
- **Primary Degradation Product:** **Acetaldehyde** is the molecule that is ultimately detected to confirm the presence of lactate [2].

The following diagram illustrates this documented degradation pathway:



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Alternative Analytical Method

The traditional bromine water method is noted to be "time-consuming and troublesome" [2]. Pharmacopoeial methods now suggest more efficient techniques:

- **Enzymatic Identification:** Using **lactate oxidase (LOD)** via a test strip system (e.g., Accusport) is a better and faster method for identifying lactate [2]. This method eliminates the need for a separate step to isolate the **ethacridine** base before identifying the lactate ion [2].

Stability Considerations & Research Gaps

Available data suggests that **ethacridine** lactate can be sensitive to its environment, but comprehensive degradation studies are lacking.

- **Photosensitivity:** One study on removing **ethacridine** lactate from water noted that solutions were stored in closed vessels at 4°C, implying that the compound may be sensitive to light and temperature [3].
- **pH Sensitivity:** The same biosorption study was conducted at **pH 4**, suggesting this pH might be relevant for stability or analysis, though the exact reason was not specified [3].
- **Lack of Comprehensive Data:** The search results do not contain detailed information on:

- The degradation products of the **acridine moiety** (the 6,9-diamino-2-ethoxyacridine part) of the molecule.
- The kinetics of degradation (rates, half-life).
- The effects of other stress conditions (e.g., acid/base hydrolysis, thermal degradation, oxidation beyond the lactate group) on the complete drug substance.

Suggested Next Steps for Research

Given the limited publicly available data, you may need to pursue the following to obtain a complete degradation profile:

- **Consult Official Monographs:** Directly review the latest editions of the **European Pharmacopoeia (Ph. Eur.)** and other relevant pharmacopoeias for the most authoritative and detailed analytical methods.
- **Perform Forced Degradation Studies:** Conduct your own laboratory studies under ICH guidelines (Q1A(R2) and Q1B) to stress the drug substance using heat, light, acid, base, and oxidants. This will help you identify and characterize specific degradation products.
- **Analytical Techniques:** Employ advanced techniques like **HPLC-MS/MS** and **NMR** to separate, isolate, and identify unknown degradation impurities generated during forced degradation studies.

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References

1. CAS 1837-57-6 ethacridine lactate [bocsci.com]
2. Identification of lactate. Analytical methods ... [pubmed.ncbi.nlm.nih.gov]
3. Biosorptive Removal of Ethacridine Lactate from Aqueous ... [pmc.ncbi.nlm.nih.gov]

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